

4-(Hydroxymethyl)azepan-2-one: Technical Profile & Characterization Guide[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(Hydroxymethyl)azepan-2-one

Cat. No.: B7966937

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Executive Summary & Chemical Context

4-(Hydroxymethyl)azepan-2-one represents a critical functionalized scaffold within the lactam class.[1] Structurally, it consists of a seven-membered

-caprolactam ring substituted at the 4-position with a hydroxymethyl group (

).[1] Unlike simple caprolactam, which is primarily a monomer for Nylon-6 production, this derivative serves as a versatile chiral intermediate in pharmaceutical synthesis, offering a handle for further derivatization while maintaining the rigid stereochemical constraints of the azepane ring.[1]

This guide addresses the specific physicochemical challenges posed by this molecule: high polarity, hygroscopicity, and pH-dependent hydrolytic susceptibility.[1]

Chemical Identity[1][2][3]

- Systematic Name: **4-(Hydroxymethyl)azepan-2-one**[1]
- Core Scaffold:

-Caprolactam (Azepan-2-one)[1][2]

- Functional Group: Primary Alcohol (Hydroxymethyl)[1]
- Key Property: Amphiphilic with high aqueous solubility; weak UV chromophore.[1]

Physicochemical Properties: Solubility Profile

The solubility of **4-(Hydroxymethyl)azepan-2-one** is governed by the interplay between the polar amide bond (lactam) and the hydrophilic hydroxymethyl group.[1]

Theoretical & Observed Solubility

Based on Structure-Property Relationship (SPR) analysis of caprolactam derivatives, the following solubility profile is established. The presence of the

group significantly increases the polar surface area (PSA) compared to the parent caprolactam.
[1]

Solvent Class	Solvent Example	Solubility Rating	Mechanistic Rationale
Aqueous	Water (pH 7)	Very High (>100 mg/mL)	Extensive H-bonding network capability (3 donors/acceptors).[1]
Polar Protic	Methanol, Ethanol	High	Solvation of both amide and hydroxyl moieties.[1]
Polar Aprotic	DMSO, DMF	High	Dipole-dipole interactions; preferred for stock solutions.[1]
Chlorinated	Dichloromethane	Moderate	Soluble, but concentration-dependent; useful for extraction.[1]
Non-Polar	Hexane, Heptane	Insoluble	High lipophobicity prevents solvation.[1]

Experimental Protocol: Visual Equilibrium Solubility

Standardized method for validating solubility limits.[\[1\]](#)

- Preparation: Weigh 10 mg of analyte into a clear HPLC vial.
- Addition: Add solvent in 10 μ L aliquots (starting volume).
- Agitation: Vortex for 30 seconds; sonicate for 1 minute at ambient temperature ().
- Observation: Check for dissolution (clear solution).
- Iteration: If undissolved, repeat addition until total volume reaches 1 mL (cutoff for "insoluble").
- Quantification: If soluble, filter (0.22 μ m PTFE) and analyze filtrate by HPLC-UV/ELSD to confirm concentration.

Stability Profile: Degradation Pathways

The stability of **4-(Hydroxymethyl)azepan-2-one** is defined by two primary vulnerabilities: Lactam Hydrolysis and Alcohol Oxidation.[\[1\]](#)

Hydrolytic Stability (pH Dependent)

The seven-membered lactam ring is thermodynamically more stable than

β -lactams (4-membered) but less stable than linear amides.[\[1\]](#)

- Acidic Conditions (pH < 3): Protonation of the carbonyl oxygen activates the amide bond, leading to ring opening and formation of 4-(hydroxymethyl)-6-aminohexanoic acid.[\[1\]](#)
- Basic Conditions (pH > 10): Nucleophilic attack by hydroxide ions leads to irreversible ring opening (saponification).[\[1\]](#)

- Neutral/Physiological (pH 4-8): Highly stable.[1]

Oxidative Stability

The primary alcohol at position 4 is susceptible to oxidation by strong oxidants (e.g., Jones reagent, permanganate) or prolonged exposure to air/light in solution, potentially yielding the aldehyde or carboxylic acid derivative while leaving the lactam ring intact.[1]

Thermal Stability

- Solid State: Stable up to melting point.[1]

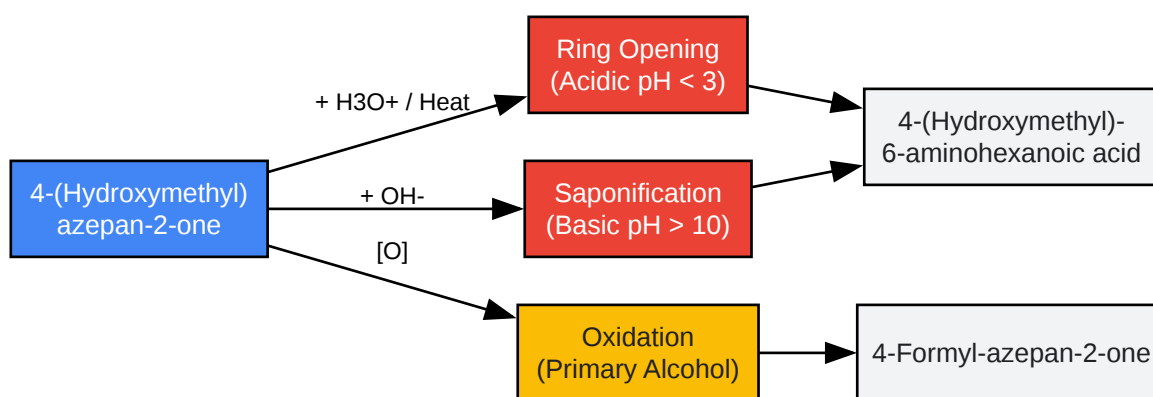
- Melt/Solution: At temperatures

, risk of Ring-Opening Polymerization (ROP) increases, especially in the presence of catalytic acid/base or moisture.[1]

Visualization: Degradation & Analysis Workflows[1]

Degradation Pathway Diagram

The following diagram illustrates the divergent degradation pathways based on environmental stress.



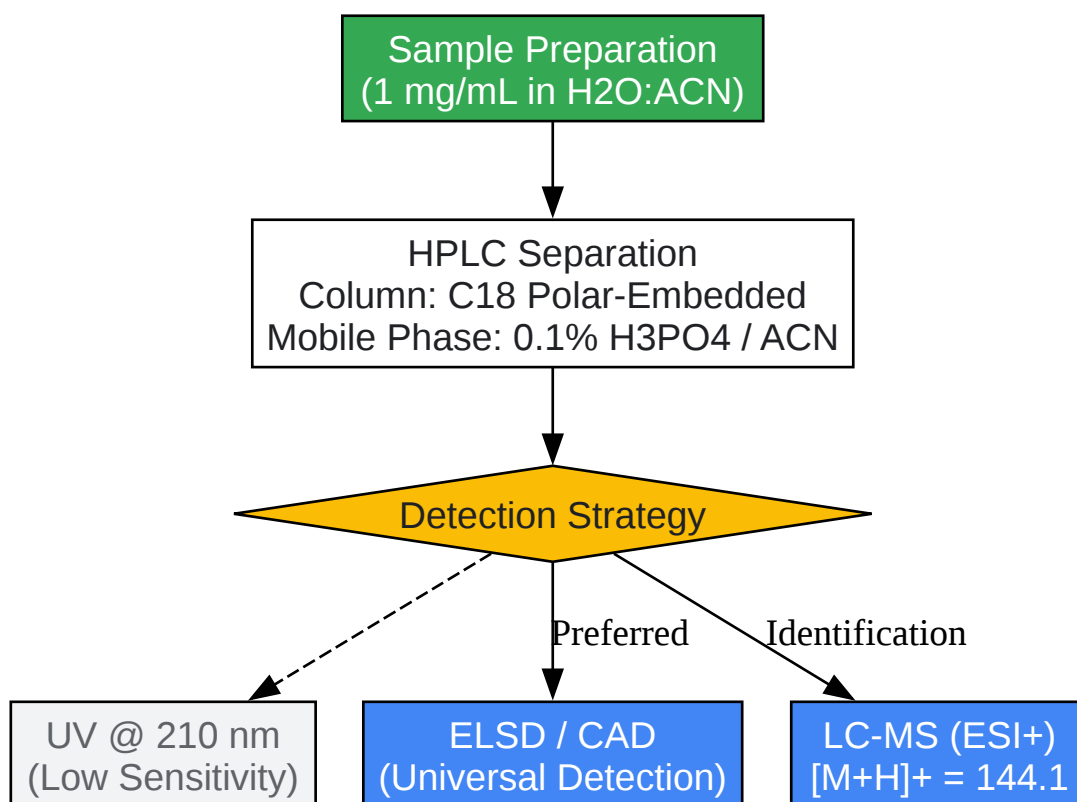
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Caption: Divergent degradation pathways showing ring-opening hydrolysis (Red) and functional group oxidation (Yellow).[1]

Analytical Workflow: Stability Indicating Method

Due to the weak UV absorbance of the lactam functionality (typically

nm), standard detection methods must be adapted.^[1]



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Caption: Recommended analytical workflow prioritizing ELSD/MS due to weak chromophores.

Handling & Storage Protocols

To maintain the integrity of **4-(Hydroxymethyl)azepan-2-one** during research and development, the following protocols are mandatory.

Storage Conditions

- Temperature: Store at

(Refrigerated).

- Atmosphere: Hygroscopic solid; store under Argon or Nitrogen atmosphere.[1] Use a desiccator if inert gas is unavailable.[1]
- Container: Amber glass vials with PTFE-lined caps to prevent moisture ingress and photodegradation.[1]

Handling Precautions

- Weighing: Perform weighing operations quickly to minimize moisture uptake (which causes caking and weighing errors).[1]
- Solution Stability: Aqueous solutions should be prepared fresh. If storage is required, buffer to pH 6.0-7.0 and freeze at
• Avoid storing in unbuffered water for >24 hours due to potential pH drift and autohydrolysis.
[1]

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